

Essential Safety and Operational Guide for Handling Skullcapflavone II

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Compound of Interest

Compound Name: *Skullcapflavone II*

Cat. No.: *B1221306*

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For researchers, scientists, and drug development professionals working with **Skullcapflavone II**, this guide provides immediate and essential safety, handling, and disposal information. Adherence to these protocols is crucial for ensuring a safe laboratory environment and the integrity of your research.

Physicochemical and Toxicological Data

A summary of the key quantitative data for **Skullcapflavone II** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₈ O ₈	[1][2]
Molecular Weight	374.3 g/mol	[1][2]
CAS Number	55084-08-7	[1][2][3]
Purity	>97% (HPLC)	[2][3]
Solubility	DMSO: 1mg/mL	[4]
Storage Temperature	Long-term: -20°C, Short-term: 2-8°C	[3]
Flammability	Not flammable or combustible	[3]

Personal Protective Equipment (PPE)

When handling **Skullcapflavone II**, a comprehensive PPE strategy is mandatory to minimize exposure and ensure personal safety. This includes protection for the respiratory system, hands, eyes, and body.^[5]

Recommended PPE:

- **Respiratory Protection:** For operations where dust formation is possible, a full-face particle respirator (type N99/P2) is recommended.^[3] In situations where the respirator is the sole means of protection, a full-face supplied-air respirator should be used.^[3] All respiratory equipment must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).^[3]
- **Hand Protection:** Chemical-resistant gloves must be worn.^[3] Always inspect gloves for integrity before use and employ proper glove removal techniques to avoid skin contact.^[3] Dispose of contaminated gloves after use in accordance with laboratory and local regulations.^[3]
- **Eye Protection:** Use safety glasses with side shields or chemical safety goggles that are tested and approved under government standards like OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[6][7]}
- **Skin and Body Protection:** A lab coat or a protective gown should be worn.^[3] The type of body protection should be chosen based on the concentration and amount of the substance being handled and the specific workplace conditions.^[3]

Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **Skullcapflavone II** and ensuring a safe laboratory environment.

Handling Procedures:

- **Avoid Dust Formation:** Handle the compound in a way that minimizes the generation of dust.^{[3][6]}
- **Ventilation:** Work in a well-ventilated area or under a chemical fume hood.^{[6][8]}

- Avoid Contact: Prevent contact with skin, eyes, and clothing.[3] Do not ingest or inhale the substance.[3]
- Hygiene: Wash hands thoroughly after handling.[3] Contaminated clothing should be removed and washed before reuse.[3]
- Ignition Sources: Keep the compound away from sources of ignition.[3]

Storage Procedures:

- Container: Keep the container tightly closed.[3]
- Environment: Store in a dry and well-ventilated place.[3]
- Temperature: For long-term storage, maintain a temperature of -20°C.[3] For short-term storage, a temperature of 2-8°C is suitable.[3]
- Incompatibilities: Avoid storage with strong oxidizing/reducing agents and strong acids/alkalis.[3]

Disposal Plan

Proper disposal of **Skullcapflavone II** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

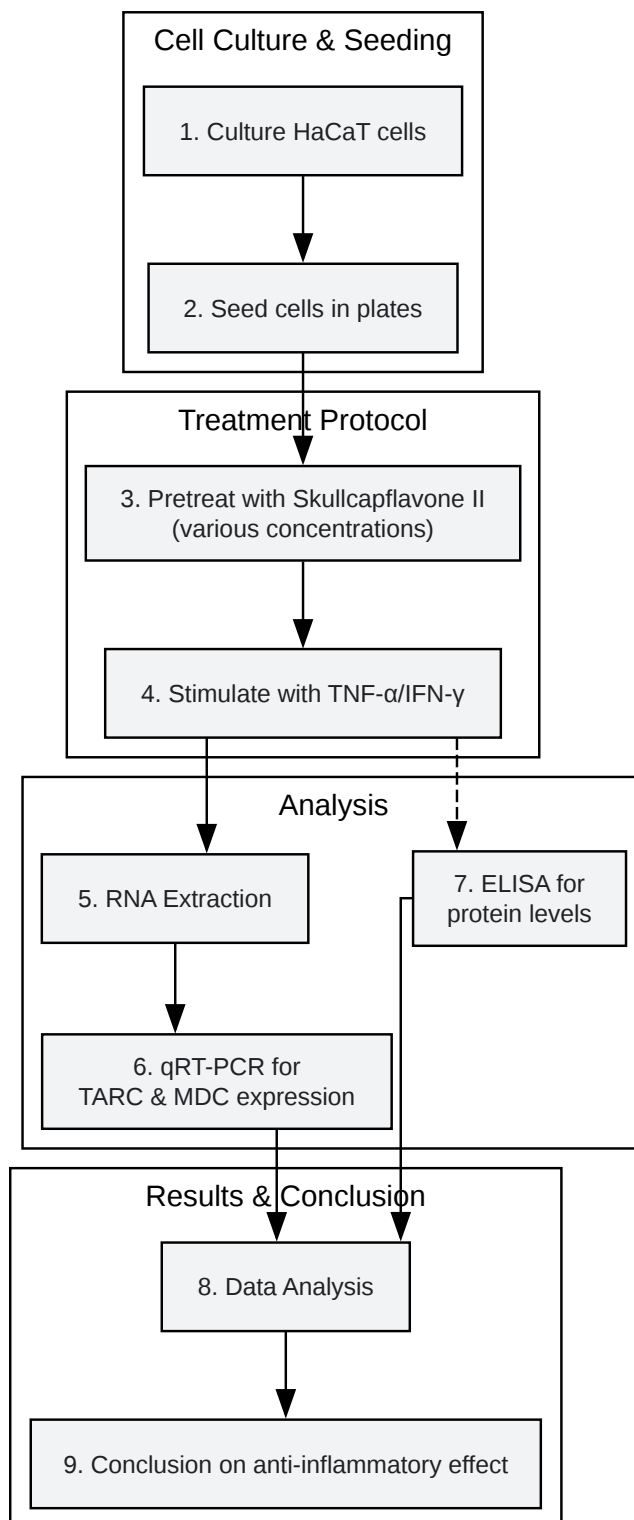
Disposal Guidelines:

- Waste Collection: Unused material and waste should be collected in suitable, closed containers labeled for disposal.[3]
- Spill Cleanup: In case of a spill, wear appropriate PPE, prevent dust formation, and sweep or shovel the material into a closed container for disposal.[3] Prevent the substance from entering drains.[3]
- Regulations: Dispose of all waste in accordance with prevailing country, federal, state, and local regulations.[3]

Experimental Workflow and Signaling Pathway

The following diagram illustrates a general experimental workflow for investigating the anti-inflammatory effects of **Skullcapflavone II** on a cell line, a common application for this compound in research.^[9]

Experimental Workflow: Investigating Anti-inflammatory Effects of Skullcapflavone II



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Caption: A generalized workflow for studying the effects of **Skullcapflavone II**.

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